

# anilazine toxicity fish vs other fungicides

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## Compound Focus: Anilazine

CAS No.: 101-05-3

Cat. No.: S518915

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## Anilazine Toxicity Profile

**Anilazine** is classified as highly toxic to aquatic life. The key experimental data is summarized in the table below.

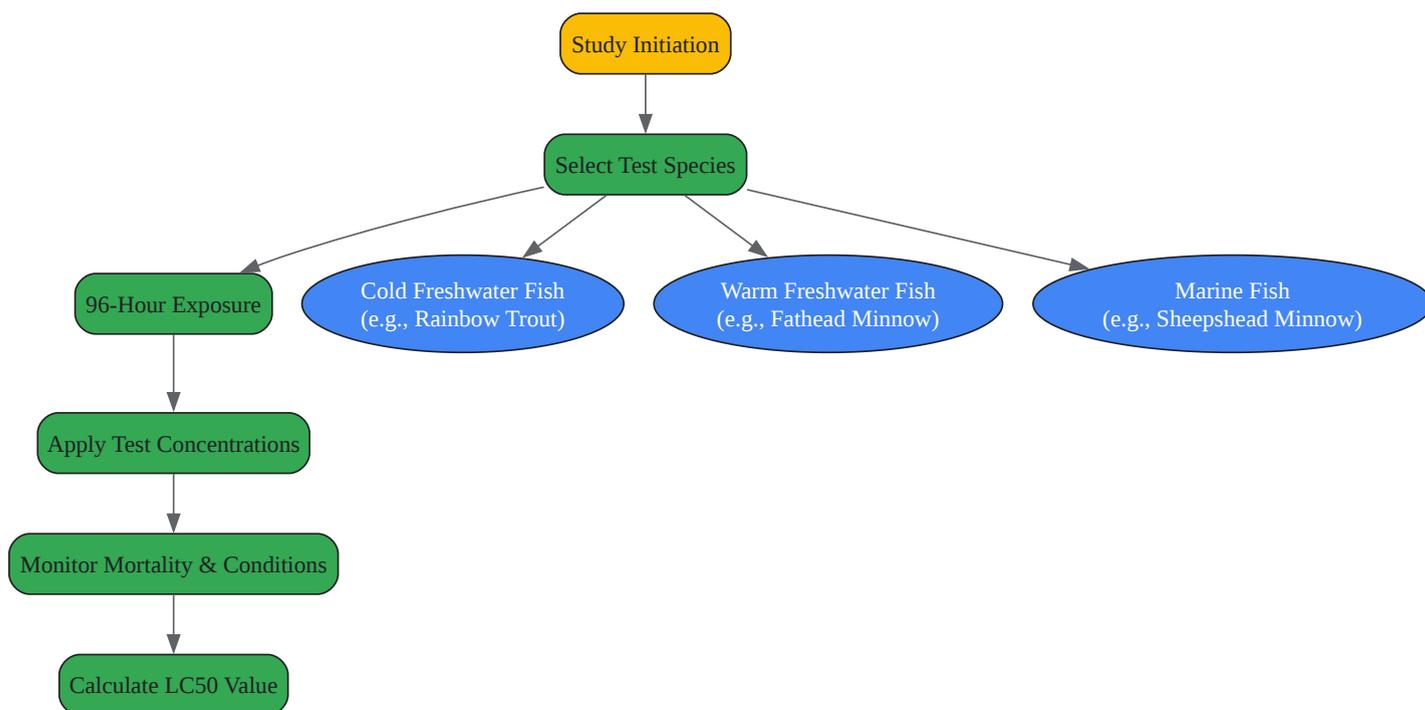
Property	Value / Description	Basis
General Fish Toxicity	Highly toxic to fish [1].	Expert assessment from Pesticide Properties Database [1].
Acute Aquatic Toxicity Alert	Acute ecotoxicity for fish, invertebrates, or algae $\leq 0.1$ mg/L [1].	Classification as a "forever chemical" based on high aquatic toxicity [1].
Mode of Action (Fungicide)	Multi-site contact activity (FRAC Code M08) [1].	Non-systemic fungicide with protective action [1].

## Experimental Protocols for Fish Toxicity

The data for **anilazine** and other pesticides is generated through standardized tests to ensure consistency and regulatory acceptance.

- **Standard Test Guideline:** The primary method for determining acute fish toxicity is the **Fish, Acute Toxicity Test (OECD Test Guideline 203)** [2] [3].
- **Objective:** To determine the concentration of a substance that is lethal to 50% of a test population (LC50) over a 96-hour exposure period [2].
- **Typical Procedure:**
  - **Test Organisms:** Juvenile fish are used. For pesticide registration, tests are typically required on a cold freshwater species (e.g., rainbow trout), a warm freshwater species (e.g., fathead minnow or bluegill sunfish), and a saltwater species [2].
  - **Exposure:** Fish are exposed to at least five different concentrations of the chemical, plus a control group, for a period of 96 hours [2].
  - **Test Conditions:** The test is conducted under static, static-renewal, or flow-through conditions to maintain stable exposure concentrations. Parameters like water temperature, pH, and oxygen are closely monitored [2].
  - **Endpoint Measurement:** The number of dead fish in each tank is recorded at 24, 48, 72, and 96 hours. The LC50 value and its confidence intervals are calculated using statistical methods [2].

The following diagram illustrates the key steps and organisms in a standard acute fish toxicity test.



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## Regulatory Context and Comparison

While a direct quantitative table comparing **anilazine** to many other fungicides is not available in the search results, the following context is important for your comparison.

- **Regulatory Testing Practice:** For conventional pesticide registration, the U.S. Environmental Protection Agency (EPA) typically requires acute toxicity testing on three fish species: one cold freshwater, one warm freshwater, and one saltwater species [2]. A retrospective analysis of 718 studies found that in the vast majority of cases (85%), one of the tested freshwater species was the most sensitive, and the cold freshwater species was the most sensitive overall [2].

- **Relative Sensitivity of Test Species:** The high sensitivity of cold freshwater fish like rainbow trout is a consistent pattern in regulatory data, meaning that risk assessments for many pesticides, including fungicides, are often driven by the results from this group [2].
- **Historical Use and Alternatives:** **Anilazine** is a triazine fungicide that was introduced around 1955 and is now largely considered obsolete in many parts of the world [1] [4]. It has been superseded by numerous other chemical classes with different modes of action. The search results indicate that other major fungicide classes include:
  - **Dithiocarbamates** (e.g., mancozeb)
  - **Benzimidazoles** (e.g., benomyl, thiophanate-methyl)
  - **Triazoles**
  - **Strobilurins** (e.g., pyraclostrobin)
  - **SDHIs** (e.g., penthiopyrad)
  - **Multi-site contact fungicides** (e.g., chlorothalonil) [5] [4].

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## References

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